

Technical Guide: Oil Blue N (Solvent Blue 14)

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	Oil blue N
CAS No.:	2646-15-3
Cat. No.:	B1585557

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Oil Blue N**, a dye commonly used in laboratory settings for the visualization of lipids. This document outlines its chemical and physical properties, molecular structure, and a representative protocol for its application in histological staining.

Core Compound Information

Chemical Name: 1,4-bis(pentylamino)anthracene-9,10-dione

Synonyms: Solvent Blue 14, **Oil Blue N**^[1]

CAS Number: 2646-15-3^[1]

Oil Blue N is an anthraquinone-based dye recognized for its application as a histology stain that binds to lipids.^[1] It is utilized to stain fatty substances in animal tissues, rendering them a dark blue color when applied in supersaturated solutions of dilute isopropanol.^[2]

Molecular Structure

The molecular structure of **Oil Blue N** is characterized by a central anthraquinone core with two pentylamino substituents at the 1 and 4 positions.

Molecular Formula: $C_{24}H_{30}N_2O_2$ [\[1\]](#)

SMILES (Simplified Molecular Input Line Entry System):

CCCCCNc1ccc(NCCCC)c2C(=O)c3ccccc3C(=O)c12[\[3\]](#)

InChI (International Chemical Identifier): InChI=1S/C24H30N2O2/c1-3-5-9-15-25-19-13-14-20(26-16-10-6-4-2)22-21(19)23(27)17-11-7-8-12-18(17)24(22)28/h7-8,11-14,25-26H,3-6,9-10,15-16H2,1-2H3[\[3\]](#)

Physicochemical and Quantitative Data

A summary of the key quantitative data for **Oil Blue N** is presented in the table below for easy reference and comparison.

Property	Value	Source
CAS Number	2646-15-3	[1]
Molecular Formula	$C_{24}H_{30}N_2O_2$	[1]
Molecular Weight	378.51 g/mol	[1]
Appearance	Dark blue powder	[3]
Melting Point	112-114 °C	[3]
Solubility	Insoluble in water. Soluble in acetone (1%, turbid, blue to very deep blue), Butyl acetate, Cellosolve, and toluene. Slightly soluble in alcohol.	[3] [4]
Absorption Maxima (λ_{max})	596 nm, 644 nm (secondary)	[3]
Colour Index Number	61555	[3]

Experimental Protocol: Histological Staining of Lipids

The following is a representative protocol for the staining of lipids in frozen tissue sections using **Oil Blue N**. This protocol is based on general lipid staining techniques, as a highly specific, detailed protocol for **Oil Blue N** is not readily available. Researchers should optimize this protocol for their specific tissues and experimental conditions.

Materials:

- **Oil Blue N** (Solvent Blue 14) powder
- Isopropanol (60% and 99%)
- Distilled water
- Formalin (10%) for fixation
- Aqueous mounting medium (e.g., glycerin jelly)
- Microscope slides
- Coplin jars or staining dishes
- Filter paper

Procedure:

- Preparation of Staining Solution:
 - Prepare a stock solution by dissolving 0.5 g of **Oil Blue N** in 100 mL of 99% isopropanol.
 - To prepare the working solution, mix 6 mL of the stock solution with 4 mL of distilled water.
 - Allow the working solution to stand for 10-15 minutes and then filter it before use.
- Tissue Preparation:

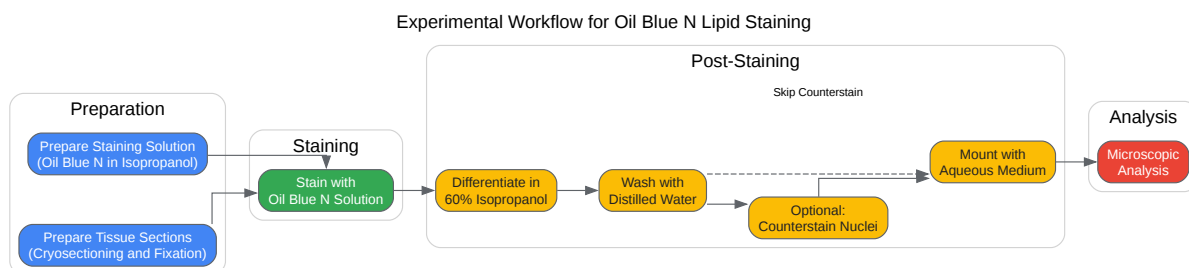
- Cut frozen tissue sections at a thickness of 8-10 μm using a cryostat.
- Mount the sections on clean microscope slides.
- Fix the sections in 10% formalin for 5-10 minutes.
- Rinse the slides briefly with running tap water, followed by a quick rinse in distilled water.
- Staining:
 - Immerse the slides in 60% isopropanol for 3-5 minutes.
 - Transfer the slides to the filtered **Oil Blue N** working solution and stain for 10-15 minutes.
- Differentiation and Counterstaining:
 - Remove the slides from the staining solution and briefly rinse with 60% isopropanol to remove excess stain.
 - Wash the slides thoroughly with distilled water.
 - If nuclear counterstaining is desired, slides can be lightly stained with a suitable nuclear stain like Mayer's Hematoxylin.
- Mounting:
 - Coverslip the stained sections using an aqueous mounting medium.

Expected Results:

- Lipid droplets: Dark blue
- Nuclei (if counterstained): Color corresponding to the counterstain (e.g., blue or red)

Experimental Workflow Diagram

The following diagram illustrates the key steps in the histological staining of lipids using **Oil Blue N**.



[Click to download full resolution via product page](#)

Caption: Workflow for Lipid Staining with **Oil Blue N**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [scbt.com](https://www.scbt.com) [scbt.com]
- 2. [scientificlabs.com](https://www.scientificlabs.com) [scientificlabs.com]
- 3. Oil Blue N Dye content 96 2646-15-3 [sigmaaldrich.com]
- 4. [worlddyevariety.com](https://www.worlddyevariety.com) [worlddyevariety.com]
- To cite this document: BenchChem. [Technical Guide: Oil Blue N (Solvent Blue 14)]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1585557/docs#technical-guide-oil-blue-n-solvent-blue-14\]](https://www.benchchem.com/product/b1585557/docs#technical-guide-oil-blue-n-solvent-blue-14)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)